

# An In-depth Technical Guide to Triglycidyl-p-aminophenol (TGPAP)

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## Compound of Interest

Compound Name: 2,3,5-Triglycidyl-4-aminophenol

Cat. No.: B1260475

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A Note on Nomenclature: The compound requested, **2,3,5-Triglycidyl-4-aminophenol**, is not a standard chemical nomenclature and appears to be structurally improbable. This guide focuses on the widely studied and commercially significant trifunctional epoxy resin, Triglycidyl-p-aminophenol (TGPAP), also known by its CAS Number 5026-74-4. It is presumed that this is the compound of interest for research and development professionals. TGPAP is a key monomer in the formulation of high-performance thermosetting polymers.

## Core Physicochemical and Material Properties

Triglycidyl-p-aminophenol is a trifunctional epoxy resin known for its ability to create densely cross-linked polymer networks. This high functionality imparts superior thermal and mechanical properties to the cured resin systems, making it a material of choice for demanding applications in the aerospace, electronics, and automotive industries.<sup>[1][2][3]</sup>

## Physicochemical Data

Property	Value	Source
CAS Number	5026-74-4	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	277.32 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>15</sub> H <sub>19</sub> NO <sub>4</sub>	<a href="#">[1]</a>
Appearance	Clear to pale red brownish viscous liquid or solid	<a href="#">[1]</a> <a href="#">[6]</a>
Synonyms	N,N,O-Triglycidyl-p-aminophenol; N,N-Diglycidyl-4-glycidyoxyaniline; 4-(Diglycidylamino)phenyl glycidyl ether	<a href="#">[1]</a> <a href="#">[4]</a>
Epoxy Equivalent Weight	105.0 - 118 g/eq	<a href="#">[1]</a> <a href="#">[6]</a>

## Mechanical and Thermal Properties of Cured TGPAP Resins

The properties of the final cured material are highly dependent on the curing agent and cycle. The following table summarizes typical properties of TGPAP cured with 4,4'-diaminodiphenyl sulfone (DDS), a common high-performance aromatic amine hardener.

Property	Value	Notes
Glass Transition Temperature (T <sub>g</sub> )	180 - 241 °C	Dependent on formulation and cure cycle. <a href="#">[3]</a> <a href="#">[7]</a>
Impact Strength	16 - 20 kJ/m <sup>2</sup>	Can be enhanced with toughening agents. <a href="#">[7]</a> <a href="#">[8]</a>
Flexural Strength	180 - 190 MPa	<a href="#">[7]</a>
Tensile Strength	50 - 70 MPa	<a href="#">[7]</a>
Initial Decomposition Temperature	~282 °C	From Thermogravimetric Analysis (TGA). <a href="#">[6]</a>

## Experimental Protocols

### Synthesis of Triglycidyl-p-aminophenol (TGPAP)

The standard synthesis of TGPAP involves the glycidylation of p-aminophenol using an excess of epichlorohydrin, followed by dehydrochlorination with a base, typically sodium hydroxide.<sup>[1]</sup><sup>[6]</sup><sup>[9]</sup>

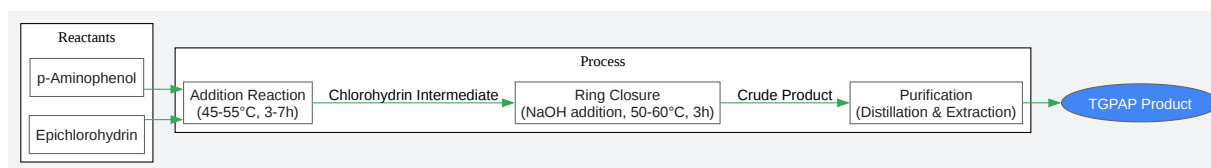
#### Materials:

- p-Aminophenol (pAP)
- Epichlorohydrin (ECH)
- Sodium Hydroxide (NaOH)
- Alcohol solvent (e.g., ethanol, isopropanol) (Optional, can act as a co-solvent)
- Toluene (for extraction)
- Deionized water

#### Procedure:

- **Addition Reaction:** A reaction vessel equipped with a mechanical stirrer, thermometer, and condenser is charged with p-aminophenol and a significant molar excess of epichlorohydrin (e.g., a molar ratio of pAP to ECH of 1:9 to 1:15).<sup>[9]</sup>
- The mixture is heated to a temperature between 45-55 °C and stirred to ensure homogenization. The reaction is maintained at this temperature for 3 to 7 hours to facilitate the formation of the chlorohydrin intermediate.<sup>[7]</sup><sup>[9]</sup>
- **Ring-Closure (Dehydrochlorination):** After the initial addition reaction, the mixture is maintained at 50-60 °C. A concentrated aqueous solution of sodium hydroxide (e.g., 50 wt%) is added dropwise over a period of 2-3 hours.<sup>[6]</sup><sup>[9]</sup> The molar ratio of NaOH to the initial p-aminophenol should be approximately 3:1 to 4:1 to neutralize the generated HCl and drive the ring-closure to form the epoxy groups.<sup>[7]</sup><sup>[9]</sup>

- The reaction is allowed to proceed for an additional 3 hours after the NaOH addition is complete.[9]
- Purification:
  - Excess epichlorohydrin is removed by vacuum distillation.[6][9]
  - The residue is dissolved in toluene and washed several times with water to remove sodium chloride and residual NaOH.[9]
  - The organic layer is separated, and the toluene is removed by vacuum distillation to yield the final TGPAP product, which typically appears as a yellowish-brown, viscous liquid.[9]



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Caption: Synthesis workflow for Triglycidyl-p-aminophenol (TGPAP).

## Characterization Techniques

Fourier Transform Infrared (FTIR) Spectroscopy:

- Objective: To confirm the chemical structure by identifying key functional groups.
- Methodology: A small amount of the synthesized TGPAP is analyzed using an FTIR spectrometer, typically with an ATR (Attenuated Total Reflectance) accessory.
- Key Peaks:

- Oxirane Ring (Epoxy Group): A characteristic peak should be observed around 910-915  $\text{cm}^{-1}$ , corresponding to the C-O-C stretching of the epoxy ring.[6]
- Aromatic Ring: Peaks corresponding to C=C stretching in the benzene ring will be present in the 1500-1600  $\text{cm}^{-1}$  region.
- Absence of -OH: The broad -OH peak from the starting p-aminophenol (around 3200-3500  $\text{cm}^{-1}$ ) should be absent or significantly diminished.

#### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Objective: To provide detailed structural elucidation of the TGPAP molecule.
- Methodology:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded using a suitable deuterated solvent, such as  $\text{CDCl}_3$ .
- Key  $^1\text{H}$  NMR Signals (ppm):
  - Oxirane Ring Protons: Multiplets and singlets are expected in the range of 2.65-3.15 ppm.[6]
  - Aromatic Protons: Signals from the protons on the benzene ring typically appear between 6.70-7.31 ppm.[6]

#### Thermal Analysis (DSC and TGA):

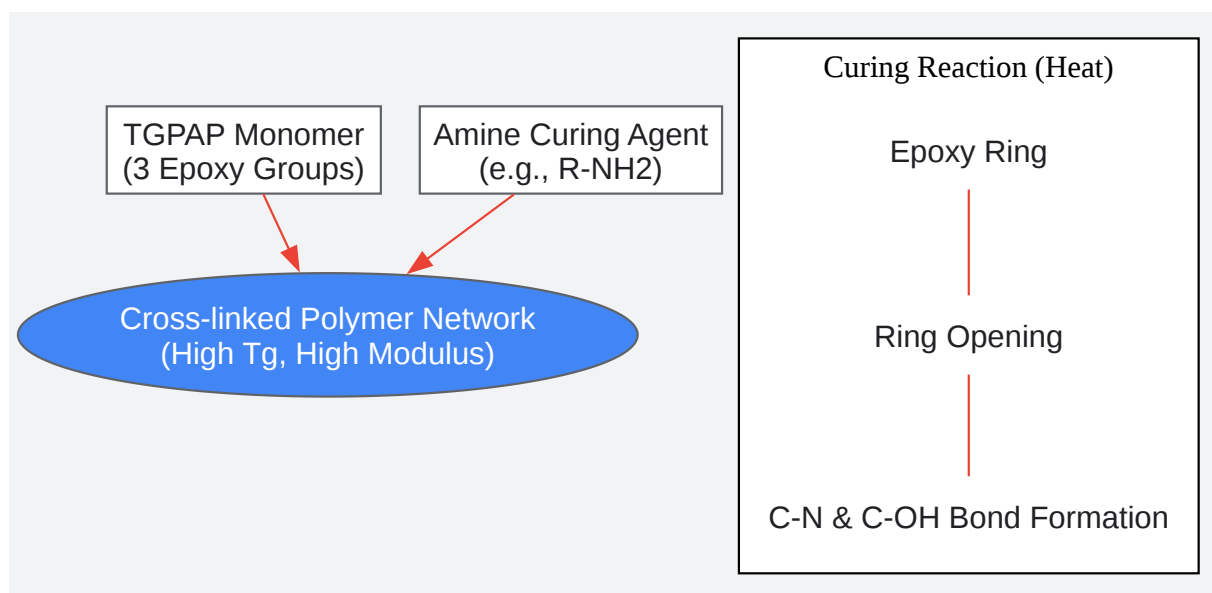
- Objective: To study the curing behavior and thermal stability of TGPAP resin systems.
- Differential Scanning Calorimetry (DSC):
  - A precise amount of TGPAP is mixed with a stoichiometric amount of a curing agent (e.g., TETA, DDS).[6]
  - The mixture is placed in an aluminum DSC pan.
  - A dynamic scan is performed (e.g., heating at a constant rate of 5, 10, or 20  $^{\circ}\text{C}/\text{min}$ ) to observe the exothermic curing peak.[6]

- The data is used to determine the onset of cure, the peak exothermic temperature, and the total heat of reaction ( $\Delta H$ ), which are crucial for determining curing kinetics.[10][11]
- Thermogravimetric Analysis (TGA):
  - A fully cured sample of the TGPAP resin is prepared.
  - A small, accurately weighed portion of the cured sample is placed in a TGA pan.
  - The sample is heated at a controlled rate (e.g., 10 or 12 °C/min) in an inert (N<sub>2</sub>) or oxidative (air) atmosphere.[6]
  - The weight loss of the sample is recorded as a function of temperature, allowing for the determination of the initial decomposition temperature and the overall thermal stability of the material.[6][12]

## Curing Chemistry and Applications

TGPAP's trifunctionality is the source of its high performance. With three reactive epoxy groups per molecule, it forms a more rigid and densely cross-linked network compared to conventional bifunctional epoxy resins like those based on Bisphenol A (DGEBA).[2]

The primary curing reaction involves the ring-opening of the epoxy groups by a hardener, typically a polyfunctional amine. This reaction proceeds via a nucleophilic attack of the amine's nitrogen on one of the carbon atoms of the epoxy ring.



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Caption: Simplified curing pathway of TGPAP with an amine hardener.

This high cross-link density results in materials with:

- High Glass Transition Temperature (T<sub>g</sub>): Making them suitable for high-temperature applications.[3]
- Excellent Mechanical Strength: Including high modulus and rigidity.[2]
- Good Chemical Resistance: Due to the stable, dense network structure.

These properties make TGPAP an essential component in advanced materials, including:

- Aerospace Composites: As a matrix resin for carbon fiber-reinforced plastics (CFRP).[2][3]
- High-Performance Adhesives: For structural bonding in automotive and aerospace assemblies.[1]
- Electronic Encapsulation: To protect sensitive electronic components from heat and moisture.[1]

## Safety and Handling

Triglycidyl-p-aminophenol requires careful handling due to its reactive nature and potential health effects.

- Hazards: It is classified as harmful if swallowed, an irritant to the eyes and skin, and may cause skin sensitization (allergic contact dermatitis).[4] There is also concern for possible irreversible effects, indicating potential mutagenicity.[4] It is toxic to aquatic organisms.[4]
- Handling Precautions:
  - Use only in well-ventilated areas.
  - Wear suitable personal protective equipment (PPE), including chemical-resistant gloves and safety goggles.[4][13]
  - Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[4]
  - Store in a cool, dry place away from heat and direct sunlight.[4]
  - Dispose of the material and its container as hazardous waste according to local regulations.[4]

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## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Epoxy - Wikipedia [en.wikipedia.org]
- 3. mdpi.com [mdpi.com]
- 4. objects.eanixter.com [objects.eanixter.com]



- 5. Triglycidyl-p-aminophenol | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 6. [ichp.vot.pl](https://ichp.vot.pl) [[ichp.vot.pl](https://ichp.vot.pl)]
- 7. CN104478831A - Preparation method of triglycidyl-meta-aminophenol epoxy resin - Google Patents [[patents.google.com](https://patents.google.com)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. CN101139327B - Method for preparing aminophenol triglycidyl group compound - Google Patents [[patents.google.com](https://patents.google.com)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. [revistapolimeros.org.br](https://revistapolimeros.org.br) [[revistapolimeros.org.br](https://revistapolimeros.org.br)]
- 12. [iajps.com](https://iajps.com) [[iajps.com](https://iajps.com)]
- 13. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
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